

Technical Guide: Physical Properties of N-Isopropylhydroxylamine Aqueous Solution

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Compound of Interest

Compound Name: **N-isopropylhydroxylamine**

Cat. No.: **B1201803**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **N-isopropylhydroxylamine** (IPHA) aqueous solutions. The information is compiled from various scientific and chemical supplier databases. This document is intended to be a valuable resource for professionals in research and development who are working with or considering the use of **N-isopropylhydroxylamine**.

Introduction to N-Isopropylhydroxylamine

N-isopropylhydroxylamine (CAS No: 5080-22-8) is an organic compound with the chemical formula C_3H_9NO .^[1] It is a derivative of hydroxylamine with an isopropyl group attached to the nitrogen atom. In its pure form, it is a white crystalline flake.^{[2][3]} However, it is most commonly supplied and used as a 15% aqueous solution, which is a colorless to pale yellow liquid with a slight amine-like odor.^[2]

IPHA is recognized for its role as a reducing agent, radical scavenger, and polymerization inhibitor.^{[4][5]} Its primary applications are in industrial processes such as a short-stopping agent in free-radical emulsion polymerization and as an oxygen scavenger in water treatment systems.^[6]

Quantitative Physical Properties

The following table summarizes the available quantitative data for a 15% aqueous solution of **N-isopropylhydroxylamine**. It is important to note that some physical properties, such as viscosity and surface tension, are not readily available in the reviewed literature for this specific concentration.

Property	Value	Conditions
Density	0.886 g/cm ³ [7]	Not Specified
1 g/mL	Not Specified	
Boiling Point	104.9 ± 23.0 °C (Predicted)	Not Specified
Freezing Point	-3 °C	Not Specified
pH	10.6 - 11.2 [8]	Not Specified
Refractive Index	1.3570 [8]	Not Specified
Vapor Pressure	68 Pa	25 °C
Water Solubility	Soluble [2]	Not Specified
Viscosity	Data not available in reviewed literature	-
Surface Tension	Data not available in reviewed literature	-

Stability and Storage

N-isopropylhydroxylamine aqueous solution exhibits stability that is dependent on the pH of the environment. It is reported to be stable at a neutral pH and in the presence of hydrochloric acid.[\[7\]](#) However, it is unstable in the presence of inorganic acids.[\[7\]](#) The stability and reactivity of IPHA can also be influenced by temperature.[\[2\]](#) For long-term storage, it is recommended to store the solution at temperatures below -15°C in a well-closed container.[\[7\]](#) The hydrochloride salt of **N-isopropylhydroxylamine** is noted to be stable under recommended storage conditions.[\[9\]](#)

Experimental Protocols

Detailed experimental protocols for determining the physical properties of **N-isopropylhydroxylamine** aqueous solution are not explicitly provided in the literature. However, standard methodologies for measuring the physical properties of liquids can be applied. Below are general protocols for key physical property measurements.

Density Measurement

The density of a liquid can be determined using a pycnometer or a hydrometer.

- Pycnometer Method:
 - Clean and dry a pycnometer of a known volume.
 - Weigh the empty pycnometer.
 - Fill the pycnometer with the **N-isopropylhydroxylamine** aqueous solution, ensuring there are no air bubbles.
 - Weigh the filled pycnometer.
 - The density is calculated by dividing the mass of the solution (filled pycnometer weight minus empty pycnometer weight) by the known volume of the pycnometer.

Boiling Point Determination

The boiling point can be determined using a distillation apparatus or a small-scale method.

- Small-Scale Method:
 - Place a small amount of the solution in a test tube.
 - Place a capillary tube, sealed at one end, into the test tube with the open end down.
 - Heat the test tube in a water or oil bath.
 - The boiling point is the temperature at which a steady stream of bubbles emerges from the capillary tube.

pH Measurement

The pH of the aqueous solution can be measured using a calibrated pH meter.

- Calibrate the pH meter using standard buffer solutions.
- Immerse the pH electrode in the **N-isopropylhydroxylamine** aqueous solution.
- Record the stable pH reading.

Refractive Index Measurement

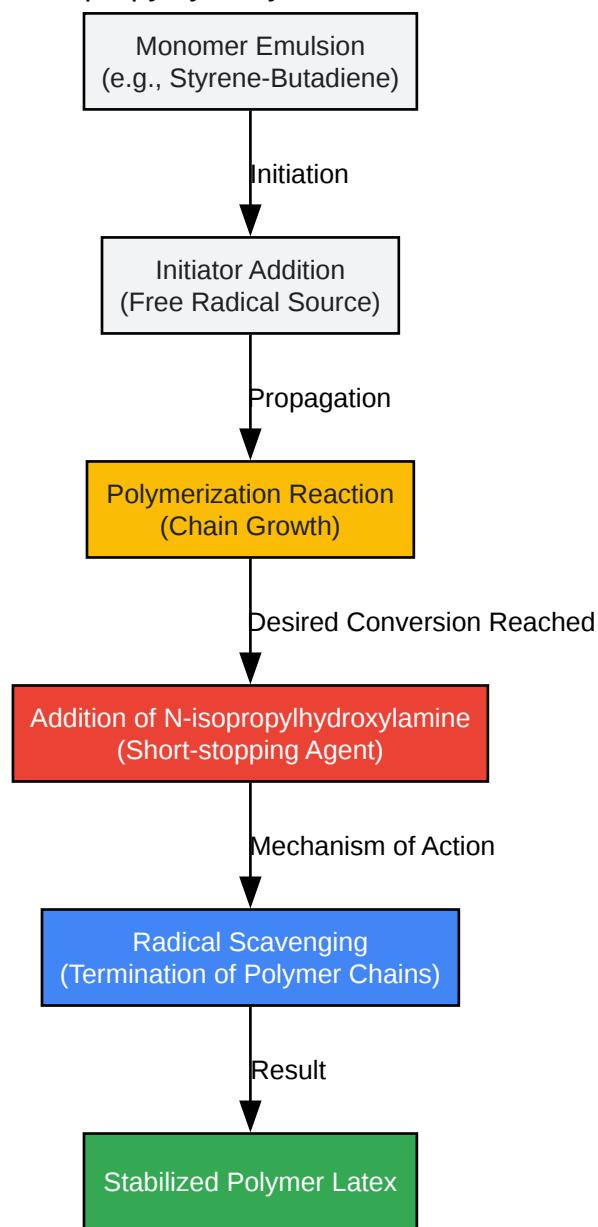
An Abbe refractometer is commonly used to measure the refractive index of a liquid.

- Calibrate the refractometer with a standard liquid of known refractive index.
- Apply a few drops of the **N-isopropylhydroxylamine** aqueous solution to the prism of the refractometer.
- Close the prism and allow the temperature to stabilize.
- Read the refractive index from the scale.

Applications and Logical Workflow

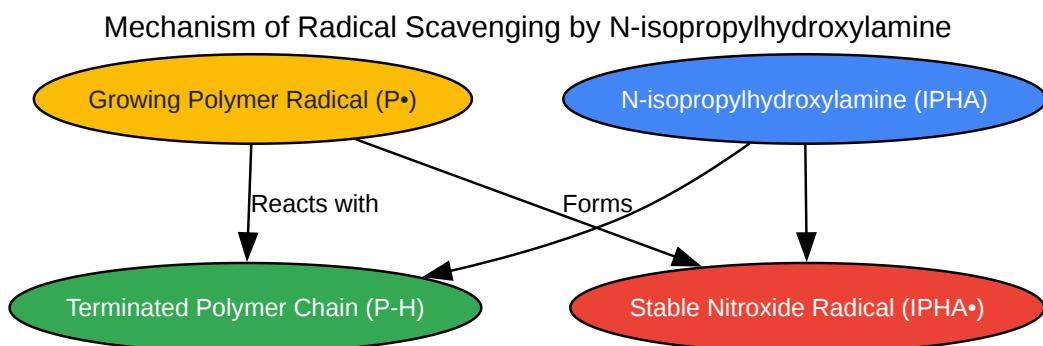
A primary application of **N-isopropylhydroxylamine** is as a "short-stopping agent" in emulsion polymerization. This involves terminating the polymerization reaction at a desired point to control the properties of the final polymer. The following diagram illustrates this workflow.

Workflow of N-isopropylhydroxylamine in Emulsion Polymerization

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Caption: Workflow of IPHA as a short-stopping agent.

The logical relationship in its function as a radical scavenger can be visualized as follows:



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Caption: IPHA's radical scavenging mechanism.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of N-Isopropylhydroxylamine Aqueous Solution]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1201803#physical-properties-of-n-isopropylhydroxylamine-aqueous-solution>

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